

An In-depth Technical Guide to Butyramidine Hydrochloride: Chemical Properties and Structure

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Compound of Interest

Compound Name: *Butyramidine hydrochloride*

Cat. No.: *B1281618*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties, structure, and available experimental data for **butyramidine hydrochloride**. The information is intended to support research and development activities by offering a consolidated resource of key technical data.

Chemical and Physical Properties

The fundamental chemical and physical properties of **butyramidine hydrochloride** are summarized in the table below, providing a quick reference for experimental design and substance characterization.

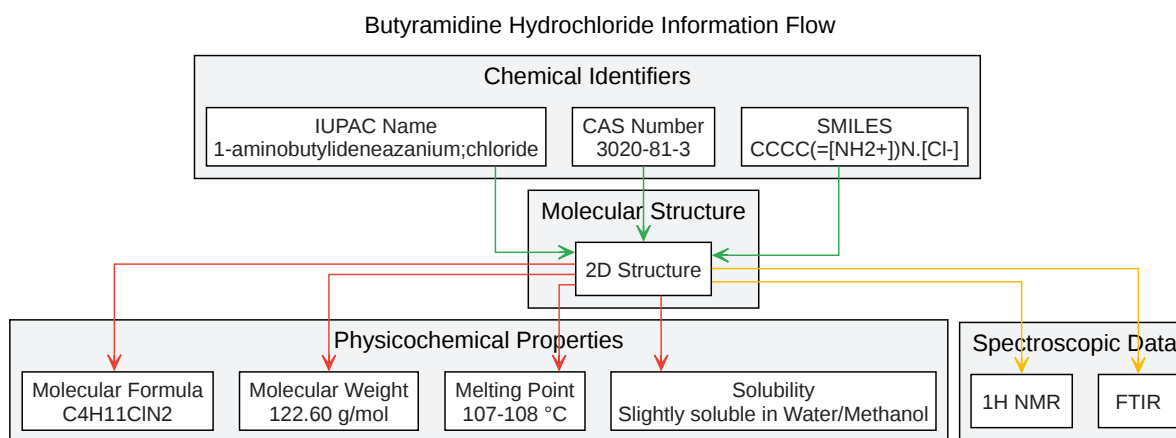
Property	Value	Source
Molecular Formula	C4H11ClN2	[1][2]
Molecular Weight	122.60 g/mol	[1][2]
Monoisotopic Mass	122.0610761 Da	
Melting Point	107-108 °C	[1][3]
Boiling Point	390.1°C at 760 mmHg	[1]
Appearance	Off-White Solid	[1][3]
Solubility	Slightly soluble in Methanol and Water	[1][3]
Topological Polar Surface Area	51.6 Å ²	

Chemical Structure and Identifiers

Butyramidine hydrochloride is the hydrochloride salt of butanimidamide. Its structure consists of a four-carbon chain with a terminal amidine group, which is protonated in the hydrochloride form.

Identifier	Value	Source
IUPAC Name	1-aminobutylideneazanium;chloride	
CAS Number	3020-81-3	[1] [2]
SMILES	<chem>CCCC(=[NH2+])N.[Cl-]</chem>	
InChI	InChI=1S/C4H10N2.ClH/c1-2-3-4(5)6;/h2-3H2,1H3,(H3,5,6);1H	[3]
InChIKey	STYCVEYASXULRN-UHFFFAOYSA-N	[3]
Synonyms	Butanimidamide hydrochloride, Butyrimidamide hydrochloride	[1] [2] [3]

The following diagram illustrates the relationship between the structural identifiers and the resulting chemical properties of **butyramidine hydrochloride**.



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Caption: Relationship between identifiers, structure, and properties of Butyramidine HCl.

Experimental Protocols and Spectral Data

While detailed experimental protocols for the synthesis of **butyramidine hydrochloride** are not extensively available in the public domain, some spectroscopic data has been published.

3.1. Nuclear Magnetic Resonance (NMR) Spectroscopy

- ¹H NMR: A proton NMR spectrum for **butyramidine hydrochloride** is available in the PubChem database. The data was acquired on a Varian A-60 instrument. The spectrum would be expected to show signals corresponding to the protons of the butyl chain and the amine groups.

3.2. Infrared (IR) Spectroscopy

- FTIR: An infrared spectrum obtained using a Bruker IFS 85 instrument with a KBr-pellet technique is also referenced in PubChem. Key absorption bands would be expected for N-H stretching of the amidinium group, C-N stretching, and C-H stretching and bending of the alkyl chain.

Biological Activity and Applications

Butyramidine hydrochloride serves as a useful reagent in organic synthesis.^{[3][4]} It is particularly noted for its application as a reactant in the preparation of novel pyrimidine derivatives.^{[3][4]}

Safety and Handling

Butyramidine hydrochloride is classified with the hazard code Xi (Irritant).^[3] It is associated with the following risk and safety statements:

- Risk Statement 36: Irritating to eyes.^[3]
- Safety Statement 26: In case of contact with eyes, rinse immediately with plenty of water and seek medical advice.^{[1][3]}

The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals includes the following hazard statements for this compound:

- H315: Causes skin irritation.^[3]
- H319: Causes serious eye irritation.^[3]
- H335: May cause respiratory irritation.^[3]

Standard precautionary measures, such as wearing protective gloves, clothing, and eye protection, should be followed when handling this substance.^[3] It is recommended to handle the compound in a well-ventilated area.^[5] Store in a dark place under an inert atmosphere at room temperature.^[3]

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References

- 1. chembk.com [chembk.com]
- 2. 3020-81-3 CAS MSDS (Butyramidine hydrochloride) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
- 3. Butyramidine hydrochloride | 3020-81-3 [amp.chemicalbook.com]
- 4. Butyramidine hydrochloride | 3020-81-3 [chemicalbook.com]
- 5. sigmaaldrich.com [sigmaaldrich.com]
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